

Essential Safety and Operational Guide for 2-Cyano-N,N-diethylacetamide

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Compound of Interest

Compound Name: 2-cyano-N,N-diethylacetamide

Cat. No.: B141909

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This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **2-cyano-N,N-diethylacetamide** (CAS RN: 26391-06-0). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Summary

2-Cyano-N,N-diethylacetamide is classified as hazardous. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} It is also known to cause serious eye irritation and skin irritation.^{[1][2]}

Hazard Classification	GHS Category
Acute Toxicity, Oral	Category 4 ^{[1][2]}
Acute Toxicity, Dermal	Category 4 ^[1]
Acute Toxicity, Inhalation	Category 4 ^[1]
Skin Irritation	Category 2 ^{[1][2]}
Eye Irritation	Category 2 ^{[1][2]}
Specific target organ toxicity, single exposure	Category 3 (respiratory system) ^{[2][3]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-cyano-N,N-diethylacetamide** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended for their resistance to a wide range of chemicals, including solvents, oils, and acids.[4][5][6] Always inspect gloves for integrity before use.
Eye and Face Protection	Safety glasses or goggles	Wear appropriate protective eyeglasses or chemical safety goggles.[2] A face shield may be necessary for splash hazards.
Skin and Body Protection	Laboratory coat	A standard laboratory coat should be worn and buttoned to protect from incidental contact. For tasks with a higher risk of splashes, chemical-resistant aprons or suits are advised.[2]
Respiratory Protection	Respirator	Use only in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn.[2]

Operational Plan: Handling Protocol

Adherence to this step-by-step protocol is crucial for the safe handling of **2-cyano-N,N-diethylacetamide**.

1. Preparation and Engineering Controls:

- Ensure a safety shower and eye wash station are readily accessible.[\[2\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
- Confirm all necessary PPE is available and in good condition.

2. Handling the Chemical:

- Avoid all personal contact. Do not ingest, inhale, or allow contact with skin and eyes.[\[8\]](#)
- Avoid breathing mist or vapors.[\[1\]](#)
- When handling, do not eat, drink, or smoke.
- Keep the container tightly closed when not in use.[\[2\]](#)

3. Post-Handling Procedures:

- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)[\[8\]](#)
- Contaminated clothing should be removed and washed before reuse.[\[2\]](#)

Emergency Procedures: First Aid

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[2][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[9][10]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.

Disposal Plan

Proper disposal of **2-cyano-N,N-diethylacetamide** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

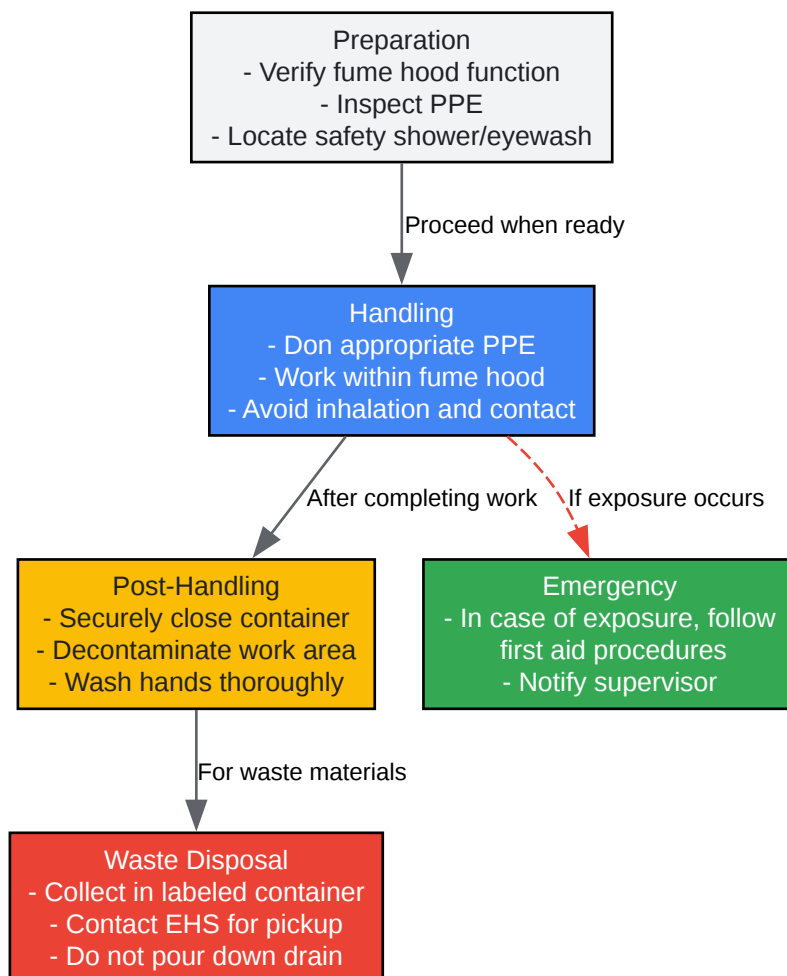
1. Waste Collection:

- Collect waste material in a clean, dry, sealable, and appropriately labeled container.[8]
- Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) department.

2. Disposal Method:

- Dispose of the chemical and its container through a licensed professional waste disposal service.[7]
- Do not allow the substance to enter drains, sewers, or water courses.[2][8]
- Follow all local, regional, and national regulations for hazardous waste disposal.

Workflow Diagram



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